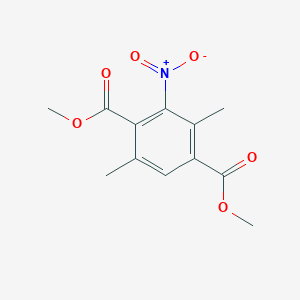

Dimethyl 2,5-dimethyl-3-nitroterephthalate

• Molecular Formula: C12H13NO6
• Molecular Weight: 267.23 g/mol
• IUPAC Name: dimethyl 2,5-dimethyl-3-nitrobenzene-1,4-dicarboxylate
• InChI: InChI=1S/C12H13NO6/c1-6-5-8(11(14)18-3)7(2)10(13(16)17)9(6)12(15)19-4/h5H,1-4H3
• InChI Key: OBRSVKZOJXHHGR-UHFFFAOYSA-N
• Canonical SMILES: CC1=CC(=C(C(=C1C(=O)OC)[N+](=O)[O-])C)C(=O)OC

Description

Dimethyl 2,5-dimethyl-3-nitroterephthalate is a useful research compound. Its molecular formula is C12H13NO6 and its molecular weight is 267.23 g/mol. The purity is usually 95%.
BenchChem offers high-quality Dimethyl 2,5-dimethyl-3-nitroterephthalate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Dimethyl 2,5-dimethyl-3-nitroterephthalate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Dimethyl 2,5-dimethylterephthalate (3.14 g, 14.1 mmol) was dissolved in dichloromethane (30 mL) and was cooled in an ice bath. Fuming nitric acid (7.6 mL) and concentrated sulfuric acid (0.92 mL) were added carefully, and the mixture was stirred for 1.75 h. The mixture was then quenched with water and diluted with dichloromethane. The aqueous portion was extracted with dichloromethane. The combined organic portion was dried over sodium sulfate, then filtered and concentrated to afford a yellow oil which was purified by column chromatography (silica gel, 10-20% ethyl acetate in hexanes) to afford dimethyl 2,5-dimethyl-3-nitroterephthalate (2.78 g, 10.4 mmol, 74% yield). 1H NMR (400 MHz, CDCl3): δ 7.85 (s, 1H), 3.94 (s, 3H), 3.89 (s, 3H), 2.49 (s, 3H), 2.46 (s, 3H); GCMS for C12H13NO6: 267 (M+).
